

# Personal protective equipment for handling Methyl 3-(4-formylphenyl)acrylate

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## Compound of Interest

Compound Name: **Methyl 3-(4-formylphenyl)acrylate**

Cat. No.: **B130799**

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## Essential Safety and Handling Guide for Methyl 3-(4-formylphenyl)acrylate

This guide provides immediate safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **Methyl 3-(4-formylphenyl)acrylate** (CAS: 58045-41-3). The information is compiled from safety data for the compound and structurally similar chemicals to ensure a comprehensive overview of safe laboratory practices.

Chemical Identifier:

- Name: **Methyl 3-(4-formylphenyl)acrylate**
- Synonyms: Methyl (E)-3-(4-formylphenyl)acrylate, Methyl 3-(4-formylphenyl)-2-(E)-propenoate
- CAS Number: 58045-41-3[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Formula: C<sub>11</sub>H<sub>10</sub>O<sub>3</sub>[\[1\]](#)
- Molecular Weight: 190.20 g/mol [\[1\]](#)

## Hazard Identification and Personal Protective Equipment (PPE)

**Methyl 3-(4-formylphenyl)acrylate** is classified with several hazards, requiring strict adherence to PPE protocols to prevent exposure. The primary hazards associated with this and similar acrylate compounds include skin, eye, and respiratory irritation.[\[5\]](#)

Summary of GHS Hazard Statements:

- H302: Harmful if swallowed.[\[4\]](#)
- H315: Causes skin irritation.[\[4\]](#)[\[5\]](#)
- H319: Causes serious eye irritation.[\[5\]](#)
- H335: May cause respiratory irritation.[\[4\]](#)[\[5\]](#)
- H411: Toxic to aquatic life with long lasting effects.[\[2\]](#)

The following table summarizes the minimum recommended PPE for handling this compound.

Protection Type	Required Equipment	Specifications and Rationale
Eye and Face Protection	Chemical safety goggles or a full-face shield. <a href="#">[5]</a> <a href="#">[6]</a>	Must be worn at all times to protect against splashes and fine particles. A face shield is recommended when handling larger quantities. <a href="#">[7]</a> <a href="#">[8]</a>
Skin Protection	Nitrile gloves (double-gloving recommended). <a href="#">[9]</a> <a href="#">[10]</a> Lab coat (chemical-resistant apron for larger quantities). <a href="#">[6]</a> Closed-toe shoes. <a href="#">[6]</a>	Acrylates can penetrate latex and vinyl gloves quickly; nitrile provides better protection. <a href="#">[9]</a> <a href="#">[10]</a> A lab coat and appropriate footwear are essential to prevent skin contact. <a href="#">[6]</a>
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. <a href="#">[5]</a> <a href="#">[8]</a> A NIOSH-approved respirator may be required for large quantities or inadequate ventilation. <a href="#">[8]</a> <a href="#">[11]</a>	Handling should occur in a fume hood to minimize inhalation of vapors or dust. <a href="#">[8]</a>

# Operational Plan for Safe Handling

Adherence to a strict operational protocol is crucial for minimizing exposure and ensuring a safe laboratory environment.

## Engineering Controls:

- Always handle **Methyl 3-(4-formylphenyl)acrylate** in a certified chemical fume hood to maintain low airborne concentrations.[\[5\]](#)[\[8\]](#)
- Ensure an emergency eyewash station and safety shower are readily accessible and have been recently tested.[\[8\]](#)

## Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is correctly worn.[\[5\]](#) Prepare all necessary equipment and reagents in the fume hood.
- Weighing and Transferring: Conduct all weighing and transferring of the solid compound within the fume hood to contain any dust. Use spark-proof tools and ground equipment to prevent static discharge.[\[12\]](#)[\[13\]](#)
- In Use: Keep containers tightly closed when not in use.[\[5\]](#) Avoid contact with skin, eyes, and clothing.[\[5\]](#) Do not eat, drink, or smoke in the handling area.[\[5\]](#)[\[13\]](#)
- After Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.[\[5\]](#) Decontaminate all surfaces and equipment.

## Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[5\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[8\]](#)
- Store away from heat, sparks, and open flames.[\[12\]](#)[\[13\]](#)

## Spill Cleanup:

- Evacuate: Immediately evacuate the area in case of a significant spill.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Wearing appropriate PPE, contain the spill using inert absorbent material (e.g., sand, vermiculite).
- Collect: Carefully sweep or vacuum the absorbed material into a labeled, sealed hazardous waste container.<sup>[5]</sup>
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent and then soap and water.
- Dispose: Dispose of all contaminated materials as hazardous waste.

## Disposal Plan

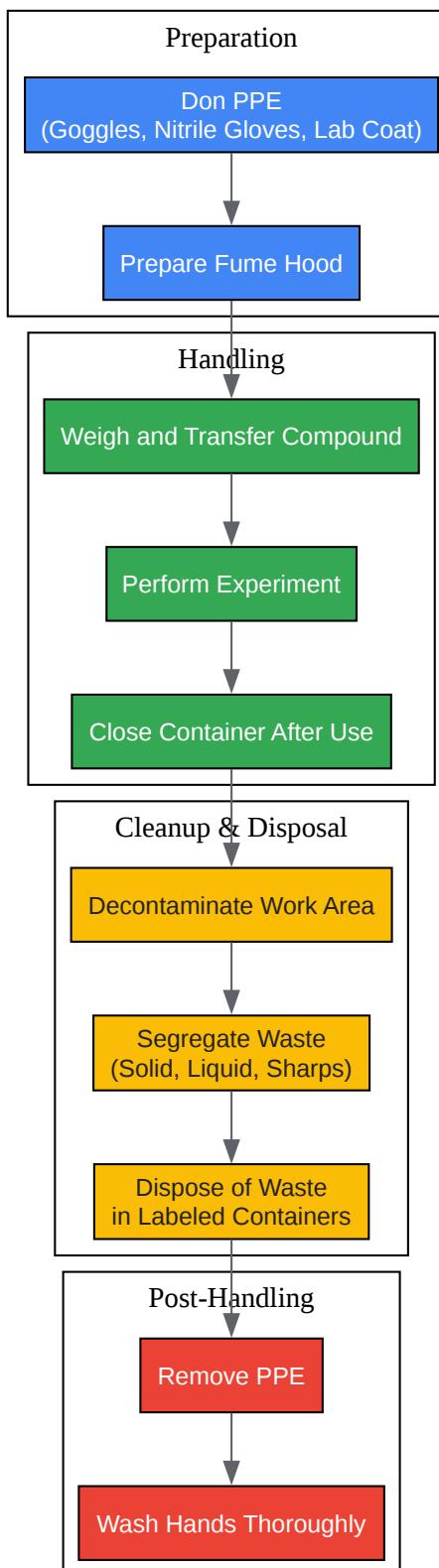
Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Categories and Disposal Procedures:

Waste Type	Disposal Procedure
Unused/Excess Product	<p>* DO NOT pour down the drain.[8][14]</p> <p>* Collect in a clearly labeled, sealed, and appropriate hazardous waste container.[8]</p> <p>* Dispose of through your institution's hazardous waste management program.[8]</p>
Contaminated Materials (PPE, absorbent materials, etc.)	<p>* Collect all contaminated items (gloves, paper towels, pipette tips) in a sealed, labeled hazardous waste bag or container.[8]</p> <p>* Dispose of as hazardous waste.</p>
Empty Containers	<p>* Rinse the container three times with a suitable solvent.</p> <p>* Collect the rinsate as hazardous waste.</p> <p>* The cleaned container can then be disposed of according to local regulations, which may allow for recycling.</p>

## Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **Methyl 3-(4-formylphenyl)acrylate**.



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Safe handling workflow for **Methyl 3-(4-formylphenyl)acrylate**.

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